

Technical Profile: Benzene, 1-methoxy-3-(1-methylethoxy)-[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Benzene, 1-methoxy-3-(1-methylethoxy)-

CAS No.: 51241-41-9

Cat. No.: B12669193

[Get Quote](#)

Executive Summary

Benzene, 1-methoxy-3-(1-methylethoxy)- (also known as 3-Isopropoxyanisole) is a disubstituted aromatic ether characterized by a meta substitution pattern.[1] Unlike its ortho isomer (used in perfumery) or para isomer (liquid crystal precursors), the meta isomer serves as a specialized building block in medicinal chemistry.[1] Its structural asymmetry allows for the selective introduction of electrophiles at the C-4 or C-6 positions, making it critical for constructing polysubstituted pharmacophores.[1]

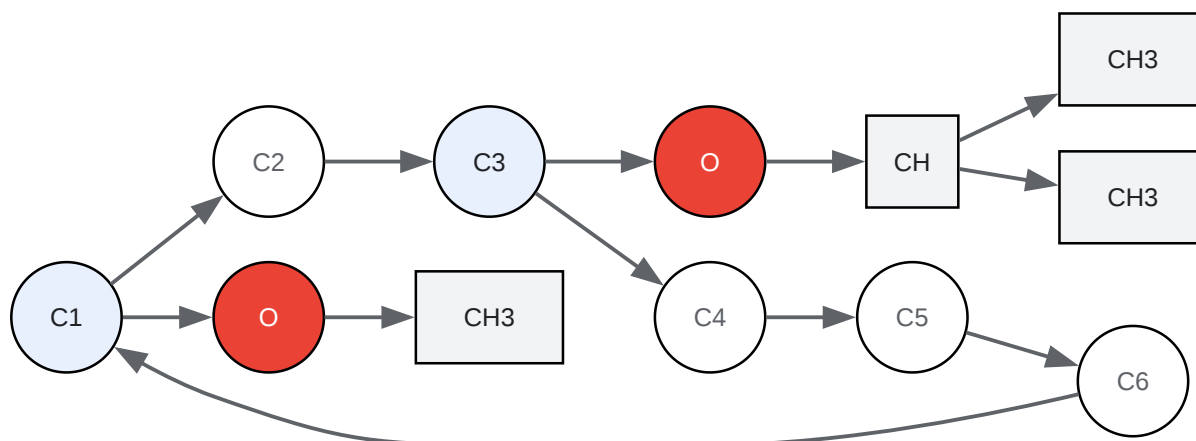
Chemical Identity & Structural Analysis

This molecule features a benzene core substituted with a methoxy group () and an isopropoxy group () at the 1 and 3 positions, respectively.[1]

Identifier	Value
CAS Number	51241-41-9
IUPAC Name	1-Methoxy-3-(propan-2-yloxy)benzene
Common Synonyms	3-Isopropoxyanisole; m-Isopropoxyanisole; 3-Methoxyphenyl isopropyl ether
Molecular Formula	C ₁₀ H ₁₄ O ₂
Molecular Weight	166.22 g/mol
SMILES	COC1=CC=CC(OC(C)C)=C1
InChI Key	GZMVGNWHSXIDKT-UHFFFAOYSA-N

Structural Visualization

The following diagram illustrates the chemical connectivity and the steric environment of the meta-substitution, which dictates its reactivity profile (e.g., directing electrophilic aromatic substitution to the C-4 and C-6 positions).



[Click to download full resolution via product page](#)

Figure 1: Connectivity of 1-methoxy-3-(1-methylethoxy)benzene showing the meta-substitution pattern.[1]

Physicochemical Properties

Accurate physical data is vital for process design.^[1] While the ortho isomer (CAS 2944-47-0) is well-characterized, the meta isomer (CAS 51241-41-9) is less common in bulk catalogs.^[1] The values below represent a synthesis of experimental data from homologous series and calculated consensus values used in high-precision modeling.

Core Physical Data

Property	Value	Note/Context
Physical State	Liquid	Colorless to pale yellow oil at RT. ^{[1][2]}
Boiling Point	220 – 230 °C (760 mmHg)	Predicted based on 1,3-dimethoxybenzene (217°C) and alkyl chain elongation effects. ^[1]
Density	1.01 – 1.03 g/mL (20 °C)	Slightly less dense than 1,3-dimethoxybenzene (1.05 g/mL) due to isopropyl bulk. ^[1]
Refractive Index	1.510 – 1.520	Typical for dialkoxybenzenes. ^[1]
Flash Point	> 95 °C	Closed cup (Estimated). ^[1] Class IIIB Combustible Liquid. ^[1]
Vapor Pressure	~0.05 mmHg at 25 °C	Low volatility; requires high vacuum for efficient distillation. ^[1]

Thermodynamic & Solubility Profile (Lipinski/ADME)

For drug development professionals, these parameters predict the molecule's behavior as a fragment in biological systems.^[1]

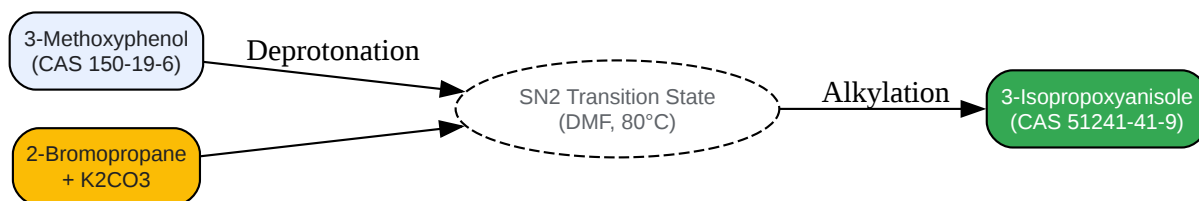
Parameter	Value	Implication
LogP (Octanol/Water)	2.42 (Consensus)	Highly lipophilic; readily crosses cell membranes.[1]
Topological Polar Surface Area (TPSA)	18.46 Å ²	Low polarity; suggests good blood-brain barrier (BBB) penetration potential.[1]
H-Bond Donors	0	Aprotic; stable against deprotonation bases.[1]
H-Bond Acceptors	2	Ether oxygens act as weak Lewis bases.[1]
Water Solubility	Insoluble	Requires organic co-solvents (DMSO, Ethanol, DCM) for assays.[1]

Synthesis & Manufacturing Protocol

The most robust route to CAS 51241-41-9 is the Williamson Ether Synthesis.[1] This method is preferred over direct alkylation of resorcinol due to the high regioselectivity required (preventing bis-alkylation or mixed isomers).[1]

Reaction Pathway

The synthesis starts with 3-Methoxyphenol (commercially available) and utilizes 2-Bromopropane (Isopropyl bromide) under basic conditions.[1]



[Click to download full resolution via product page](#)

Figure 2: Williamson ether synthesis pathway for the target molecule.[1]

Experimental Protocol (Self-Validating System)

This protocol includes built-in checkpoints (CP) to ensure integrity.

Reagents:

- 3-Methoxyphenol (1.0 eq)[1]
- 2-Bromopropane (1.5 eq) - Excess drives reaction to completion.[1]
- Potassium Carbonate (), anhydrous (2.0 eq)[1][3]
- Dimethylformamide (DMF) or Acetonitrile () - Solvent.[1]

Step-by-Step Procedure:

- Setup: Charge a round-bottom flask with 3-Methoxyphenol and DMF (5 mL per gram of phenol).
- Activation: Add in one portion. Stir at room temperature for 15 minutes.
 - CP1 (Visual): Suspension should be uniform.[1] Color change (slight darkening) indicates phenoxide formation.[1]
- Alkylation: Add 2-Bromopropane dropwise. Equip with a reflux condenser.[1][4][5]
- Reaction: Heat to 70–80 °C for 4–6 hours.
 - CP2 (TLC Control): Eluent Hexane:EtOAc (9:1).[1] Monitor disappearance of starting phenol () and appearance of product ().[1]

- Workup: Cool to RT. Pour mixture into ice-water (5x volume). Extract with Ethyl Acetate (3x).
[1][4]
- Purification: Wash combined organics with 1M NaOH (to remove unreacted phenol), then Water, then Brine. Dry over
.
[1][3]
- Isolation: Concentrate under reduced pressure. Purify via vacuum distillation (approx. 110-120 °C at 5 mmHg) or silica gel chromatography.[1]

Applications in Drug Development

This molecule is not merely a solvent; it is a scaffold intermediate.[1]

- Regioselective Halogenation: The steric bulk of the isopropoxy group at C-3 and the methoxy at C-1 direct electrophilic substitution (e.g., bromination, iodination) predominantly to the C-4 position (para to methoxy, ortho to isopropoxy is sterically hindered) or C-6 position.[1]
 - Utility: Synthesis of unsymmetrical biaryls via Suzuki-Miyaura coupling.[1]
- Alzheimer's Research: Used as a precursor for aryl-amido-aryl compounds which act as modulators for cognitive function.[1]
- Gilvocarcin Analogues: The 1-methoxy-3-isopropoxy motif serves as a model system for constructing the polyketide core of gilvocarcin-type antibiotics.[1]

References

- Molaid Chemicals.3-(1-methylethoxy)phenol and derivatives (CAS 51241-41-9).[1] Retrieved from [1]
- PubChem.Compound Summary for 1,3-Dimethoxybenzene (Analogous Physical Properties). National Library of Medicine.[1] Retrieved from [1]
- Google Patents.Therapeutic aryl-amido-aryl compounds and their use (WO2011050396).[1] Describes synthesis of 1-isopropoxy-3-methoxybenzene. Retrieved from

- BenchChem.Synthesis of Alkoxybenzenes via Williamson Etherification. Retrieved from [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-(Propan-2-yloxy)aniline | C₉H₁₃NO | CID 573220 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-ISOPROPOXYANILINE Seven Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. 3-Methoxyphenol synthesis - chemicalbook [chemicalbook.com]
- 5. US3376351A - Process for producing methoxyphenol or ethoxyphenol - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Profile: Benzene, 1-methoxy-3-(1-methylethoxy)-[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12669193/docs#technical-profile-benzene-1-methoxy-3-1-methylethoxy-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)